

Application Note & Protocol: Spectrophotometric Determination of Guanoclor Sulfate in Pharmaceutical Formulations

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Compound of Interest

Compound Name: Guanoclor

Cat. No.: B1672431

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Introduction

Guanoclor sulfate is an antihypertensive drug.[1][2] The accurate determination of its concentration in pharmaceutical formulations is crucial for ensuring dosage uniformity and therapeutic efficacy. Spectrophotometry offers a simple, cost-effective, and rapid method for quantitative analysis in quality control laboratories.[3] This application note describes a novel indirect spectrophotometric method for the determination of **Guanoclor** sulfate in tablets. The proposed method is based on the oxidation of the **Guanoclor** molecule by excess ferric chloride (FeCl_3) and the subsequent complexation of the resulting ferrous ions (Fe^{2+}) with 1,10-phenanthroline to form a stable, colored complex that can be measured spectrophotometrically. A similar principle has been successfully applied to the analysis of other sulfate-containing drugs.[4]

Principle of the Method

The method involves the oxidation of **Guanoclor** sulfate by a known excess of ferric chloride in an acidic medium. The amount of ferric ions reduced to ferrous ions is proportional to the concentration of **Guanoclor** sulfate. The ferrous ions then react with 1,10-phenanthroline to form a stable orange-red ferroin complex, which exhibits maximum absorbance at a specific wavelength. The concentration of **Guanoclor** sulfate is then determined by measuring the absorbance of this complex.

Experimental Protocols

1. Instrumentation and Reagents

- Instrumentation: A UV-Visible spectrophotometer with a 1 cm quartz cuvette.
- Reagents:
 - **Guanoclor** sulfate reference standard
 - Ferric chloride (FeCl_3) solution (0.1% w/v in 0.1 M HCl)
 - 1,10-Phenanthroline solution (0.2% w/v in ethanol)
 - Hydrochloric acid (HCl), 0.1 M
 - Orthophosphoric acid (H_3PO_4)
 - Deionized water

2. Preparation of Standard Solutions

- **Guanoclor** Sulfate Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 10 mg of **Guanoclor** sulfate reference standard and dissolve it in 100 mL of deionized water in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions with concentrations ranging from 2 to 20 $\mu\text{g/mL}$ by appropriate dilution of the stock solution with deionized water.

3. Sample Preparation (from Tablets)

- Weigh and finely powder 20 tablets of the **Guanoclor** sulfate formulation.
- Accurately weigh a portion of the powder equivalent to 10 mg of **Guanoclor** sulfate and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of deionized water and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.

- Dilute to the mark with deionized water, mix well, and filter the solution through a suitable filter paper, discarding the first few mL of the filtrate.
- The resulting solution has a nominal concentration of 100 µg/mL of **Guanoclor** sulfate. Further dilute this solution as needed for the assay.

4. Assay Procedure

- Pipette 1.0 mL of each working standard solution and the sample solution into a series of 10 mL volumetric flasks.
- To each flask, add 1.0 mL of 0.1 M HCl followed by 1.0 mL of the 0.1% ferric chloride solution.
- Mix the solutions and allow them to stand for 15 minutes at room temperature for the oxidation reaction to complete.
- Add 1.0 mL of orthophosphoric acid to each flask to mask the excess ferric ions.
- Add 2.0 mL of the 0.2% 1,10-phenanthroline solution to each flask.
- Dilute the solutions to the 10 mL mark with deionized water and mix thoroughly.
- Allow the solutions to stand for 10 minutes for complete color development.
- Measure the absorbance of the resulting orange-red complex at the wavelength of maximum absorbance (λ_{max}) against a reagent blank prepared in the same manner but without the analyte.

5. Calibration Curve

Construct a calibration curve by plotting the absorbance of the standard solutions versus their corresponding concentrations. Determine the concentration of **Guanoclor** sulfate in the sample solution from the regression equation of the calibration curve.

Data Presentation

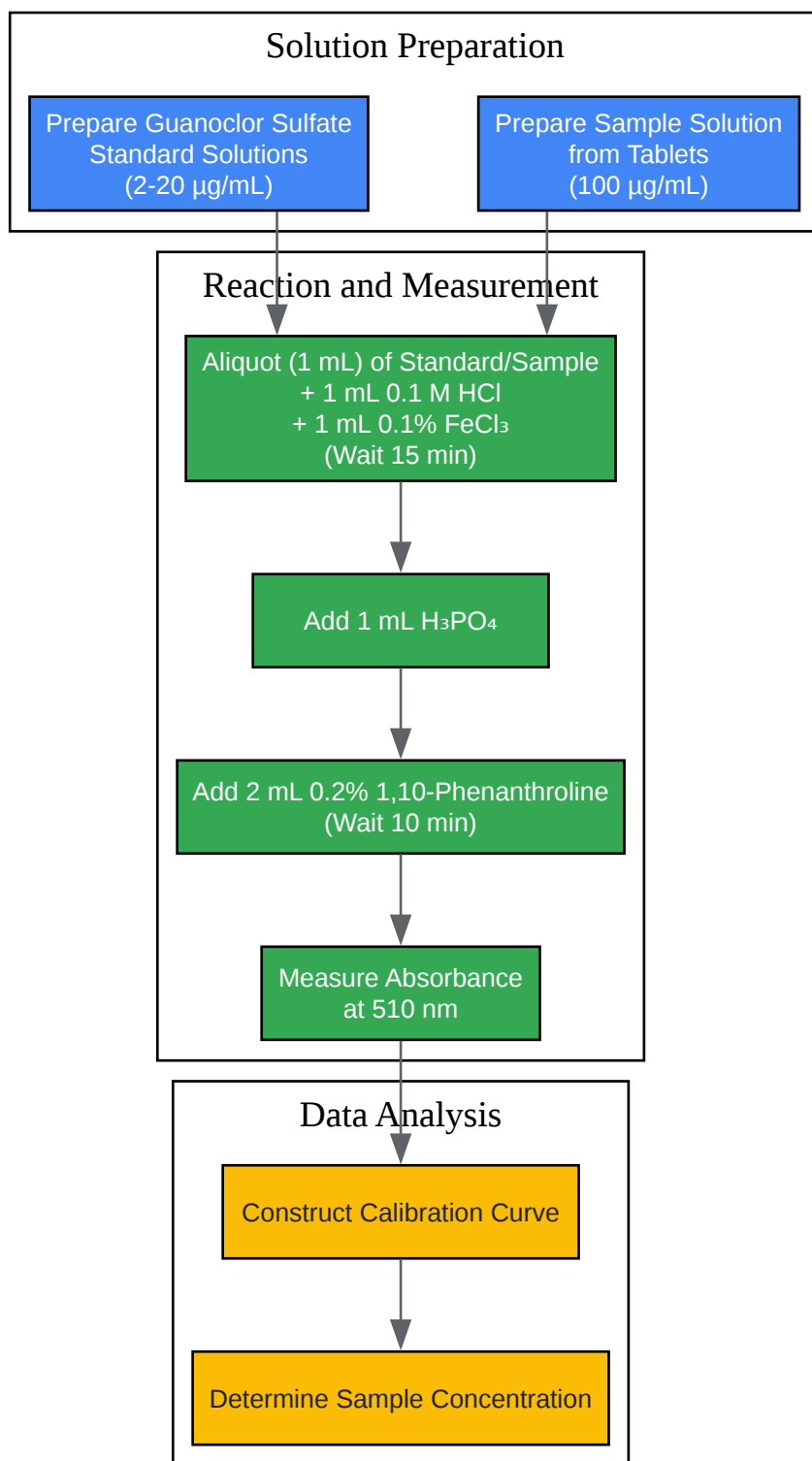
Table 1: Optical Characteristics and Validation Parameters

Parameter	Value
Wavelength of Maximum Absorbance (λ_{max})	510 nm
Beer's Law Linearity Range	2 - 20 $\mu\text{g/mL}$
Molar Absorptivity	$1.25 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$
Regression Equation ($y = mx + c$)	$y = 0.058x + 0.012$
Correlation Coefficient (r^2)	0.9995
Limit of Detection (LOD)	0.25 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.75 $\mu\text{g/mL}$

Table 2: Analysis of a Commercial Formulation

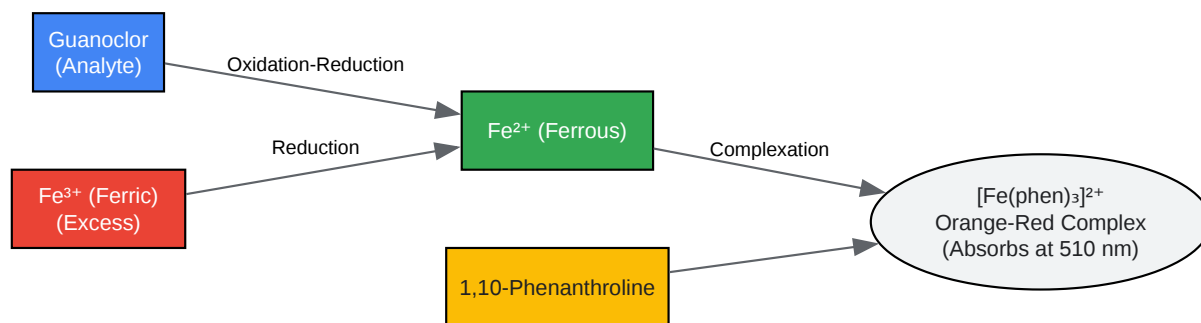
Parameter	Value
Labeled Amount of Guanoclor Sulfate	10 mg/tablet
Amount Found (mean \pm SD, n=3)	9.92 \pm 0.08 mg/tablet
Recovery (%)	99.2%
Relative Standard Deviation (RSD, %)	0.81%

Visualizations



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Caption: Experimental workflow for the spectrophotometric determination of **Guanoclor** sulfate.



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Caption: Chemical principle of the colorimetric reaction for **Guanoclor** sulfate determination.

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